

Technical Support Center: Oseltamivir Synthesis

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Compound of Interest

Compound Name: *Ravenine*

Cat. No.: *B120983*

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Note to Researchers: Information regarding the synthesis of a compound named "**Ravenine**" is not available in the public scientific literature. It is possible this is a novel compound, an internal project name, or a misspelling. To provide a valuable and accurate resource, this guide focuses on the synthesis of Oseltamivir (Tamiflu®), a widely studied antiviral drug whose synthesis presents common and instructive challenges in yield optimization. The principles and troubleshooting methodologies discussed here are broadly applicable to complex organic syntheses.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses specific issues researchers may encounter during the synthesis of Oseltamivir, particularly when starting from the common precursor, (-)-shikimic acid.

Issue 1: Low Overall Yield from Shikimic Acid

Q: My overall yield for the Oseltamivir synthesis starting from shikimic acid is consistently low (<20%). What are the most likely causes and how can I improve it?

A: Low overall yield in a multi-step synthesis is a common problem. The original Roche synthesis, for example, had an overall yield of 17-22% from shikimic acid.^[1] Several factors

can contribute to this:

- **Hazardous Intermediates:** The industrial synthesis often involves potentially explosive azide intermediates. Mishandling or suboptimal conditions in these steps can drastically reduce yield and pose safety risks.[\[1\]](#)[\[2\]](#)
- **Multiple Protection/Deprotection Steps:** Early routes involved numerous protecting group manipulations, each step incurring some product loss.[\[3\]](#)
- **Side Reactions:** The formation of byproducts, such as aromatization of the cyclohexene ring, can be a significant issue, especially at elevated temperatures during the azide displacement step.[\[4\]](#)
- **Suboptimal Reagents:** Some steps, like the dehydration of quinic acid (an alternative precursor), were inefficient with early reagent choices (e.g., SOCl₂/pyridine).[\[5\]](#)

Troubleshooting & Optimization Strategies:

- **Adopt an Azide-Free Route:** Several azide-free syntheses have been developed to improve safety and yield. Routes starting from diethyl D-tartrate or utilizing a palladium-catalyzed asymmetric allylic alkylation (AAA) are prominent examples.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- **Optimize Azide Displacement:** If using an azide route, reaction conditions are critical. One study found that reacting the mesylate with NaN₃ in aqueous acetone at 0°C gave a 92% yield, whereas higher temperatures were detrimental.[\[4\]](#)
- **Minimize Steps:** Modern synthetic routes have significantly reduced the number of steps. For instance, a highly efficient synthesis was developed that proceeds in just eight steps with a 47% overall yield, largely by avoiding protecting groups.[\[3\]](#)[\[8\]](#)
- **Consider Continuous-Flow Chemistry:** For handling hazardous azide chemistry, continuous-flow synthesis offers a safer and often higher-yielding alternative to batch processing by minimizing the volume of hazardous intermediates at any given time. A flow process has been reported with a 54% overall yield.[\[9\]](#)

Issue 2: Poor Regio- and Stereoselectivity in Epoxide/Aziridine Ring-Opening

Q: I am struggling with the regioselective opening of the epoxide or aziridine intermediate. What factors control this step's outcome?

A: Achieving the correct regioselectivity is crucial for establishing the correct stereochemistry of the final product.

- **Epoxide Opening:** The opening of the key epoxide intermediate with an amine nucleophile (like allyl amine or tert-butylamine) is a critical step. The choice of Lewis acid catalyst can significantly influence the outcome. For example, using magnesium bromide diethyl etherate has been shown to effectively open the epoxide.^[1]
- **Aziridine Opening:** In routes that proceed via an aziridine intermediate, ring-opening must also be carefully controlled. Treatment of a key mesylate with sodium azide can lead to an aziridine through intramolecular displacement.^[3] Subsequent opening with a nucleophile, like 3-pentanol in the presence of $\text{BF}_3 \cdot \text{Et}_2\text{O}$, installs the side chain, but this step can suffer from low yields and competing side reactions like hydration.^[7]

Troubleshooting & Optimization Strategies:

- **Catalyst Screening:** Systematically screen different Lewis acids (e.g., MgCl_2 , $\text{BF}_3 \cdot \text{Et}_2\text{O}$, $\text{Ti}(\text{OiPr})_4$) and solvents to find the optimal conditions for regioselectivity in your specific substrate.
- **Nucleophile Choice:** The nature of the nucleophile is critical. In some routes, using TMS-phthalimide as a nucleophile in a palladium-catalyzed reaction successfully opened a lactone intermediate, installing the amino group in one step with high enantioselectivity (96% ee).^[7]
- **Alternative Strategies:** If direct ring-opening is problematic, consider alternative transformations. Some syntheses bypass this specific challenge by forming the cyclohexene ring via a Diels-Alder reaction or an intramolecular Horner-Wadsworth-Emmons reaction, which can offer better control over stereochemistry.^{[1][2]}

Issue 3: Difficulty with Final Deprotection or Purification

Q: The final deprotection of my nitrogen protecting group (e.g., tosyl) is proving difficult, or the final product is hard to purify. What can I do?

A: Late-stage reaction failures are particularly costly.

- **Tosyl Group Removal:** The tosyl (Ts) group is a robust protecting group that can be difficult to remove, especially in complex molecules. Attempts to remove it from a late-stage intermediate have been reported to fail.^[7]
- **Purification:** The industrial synthesis was optimized to avoid chromatographic purifications, which are not ideal for large-scale production.^[10] Product isolation often involves acid/base extraction to achieve high purity (e.g., 99.7%).^[1]

Troubleshooting & Optimization Strategies:

- **Re-evaluate Protecting Group Strategy:** If a protecting group is hard to remove, the best solution is often to redesign the synthesis to use a more labile group (e.g., Boc, Cbz) or, ideally, to avoid the protecting group entirely, as demonstrated in more modern, atom-economical routes.^[3]
- **Optimize Purification:** If chromatography is unavoidable, explore different stationary and mobile phases. However, for scalability, focus on developing a robust crystallization or extraction procedure for the final product or its phosphate salt.
- **Salt Formation:** Oseltamivir is typically isolated as its phosphate salt, which improves stability and often facilitates purification by crystallization.^[11]

Quantitative Data Summary

The yield of Oseltamivir synthesis varies significantly depending on the chosen route and starting material. Modern approaches have substantially improved efficiency over the initial commercial syntheses.

Synthetic Route (Starting Material)	Key Features	Number of Steps	Overall Yield (%)	Reference
Roche Industrial Route (Shikimic Acid)	Utilizes azide chemistry; established industrial process.	~10-12	17 - 22%	[1]
Shi et al. (Shikimic Acid)	Atom-economical, avoids protecting groups.	8	47%	[8] [12]
Trost et al. (Commercial Lactone)	Palladium-catalyzed Asymmetric Allylic Alkylation (AAA).	8	30%	[7] [13]
Hayashi et al. (Various)	Organocatalysis, "one-pot" operations.	3 "one-pot" ops	57%	[1]
Continuous Flow (Ethyl Shikimate)	Enhanced safety for azide chemistry.	9	54%	[9]
Azide-Free Route (Diethyl D-tartrate)	Asymmetric aza-Henry and domino reactions.	11	Not specified	[6] [14]

Experimental Protocols

Protocol: Optimized Azide Formation from Ethyl Mesyl-Shikimate

This protocol is adapted from a study focused on optimizing a key step in a common Oseltamivir synthesis route.^[4]

Objective: To synthesize ethyl 5-azido-4,5-dihydro-3-(1-ethylpropoxy)-1-cyclohexene-1-carboxylate with high yield while minimizing the formation of aromatic side products.

Materials:

- Ethyl 3,4-O-mesyl-shikimate (starting mesylate)
- Sodium azide (NaN_3)
- Acetone
- Deionized Water

Procedure:

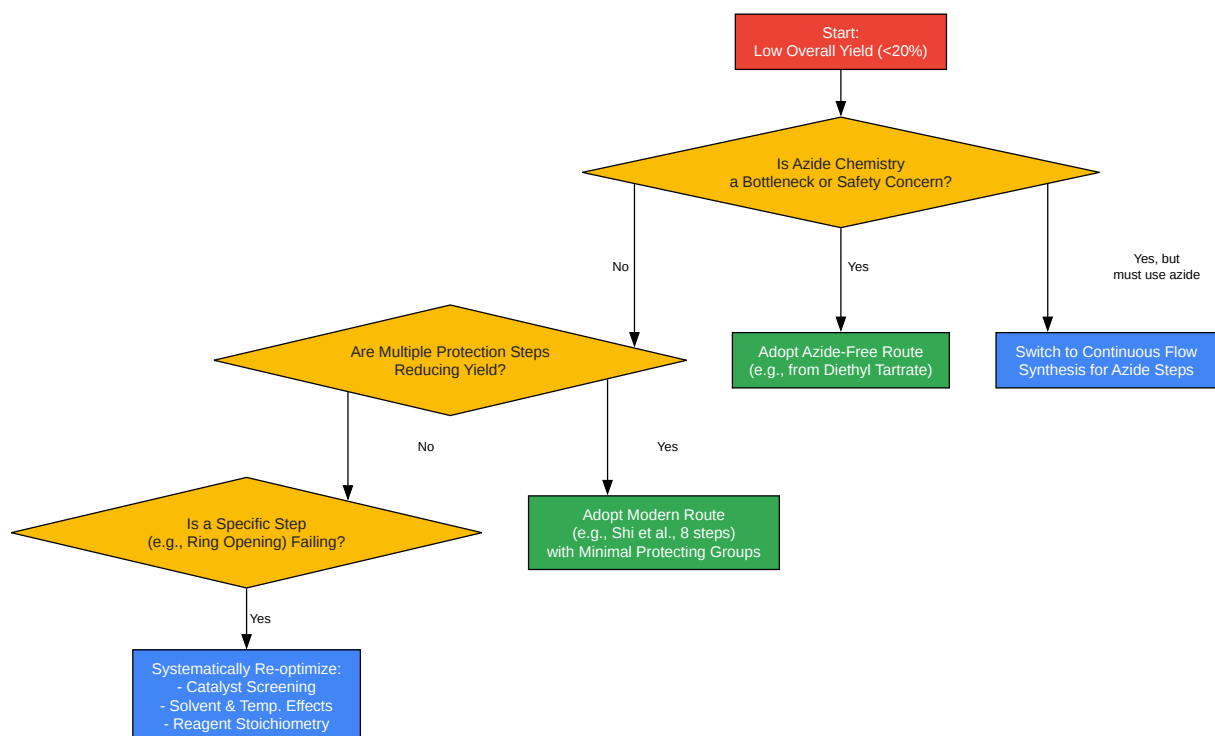
- Dissolve the starting mesylate in a 5:1 mixture of acetone and water.
- Cool the reaction mixture to 0°C in an ice bath.
- Add sodium azide (4 equivalents) to the cooled solution while stirring.
- Maintain the reaction at 0°C and monitor its progress by Thin Layer Chromatography (TLC).
- The reaction should be complete within 4 hours.
- Upon completion, quench the reaction carefully with water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product via column chromatography if necessary.

Expected Outcome: This optimized, low-temperature procedure can afford the desired azide product in up to 92% yield, significantly higher than reactions conducted at room temperature

or above, which tend to produce unwanted aromatic byproducts.[4]

Visualizations

Logical & Experimental Workflows



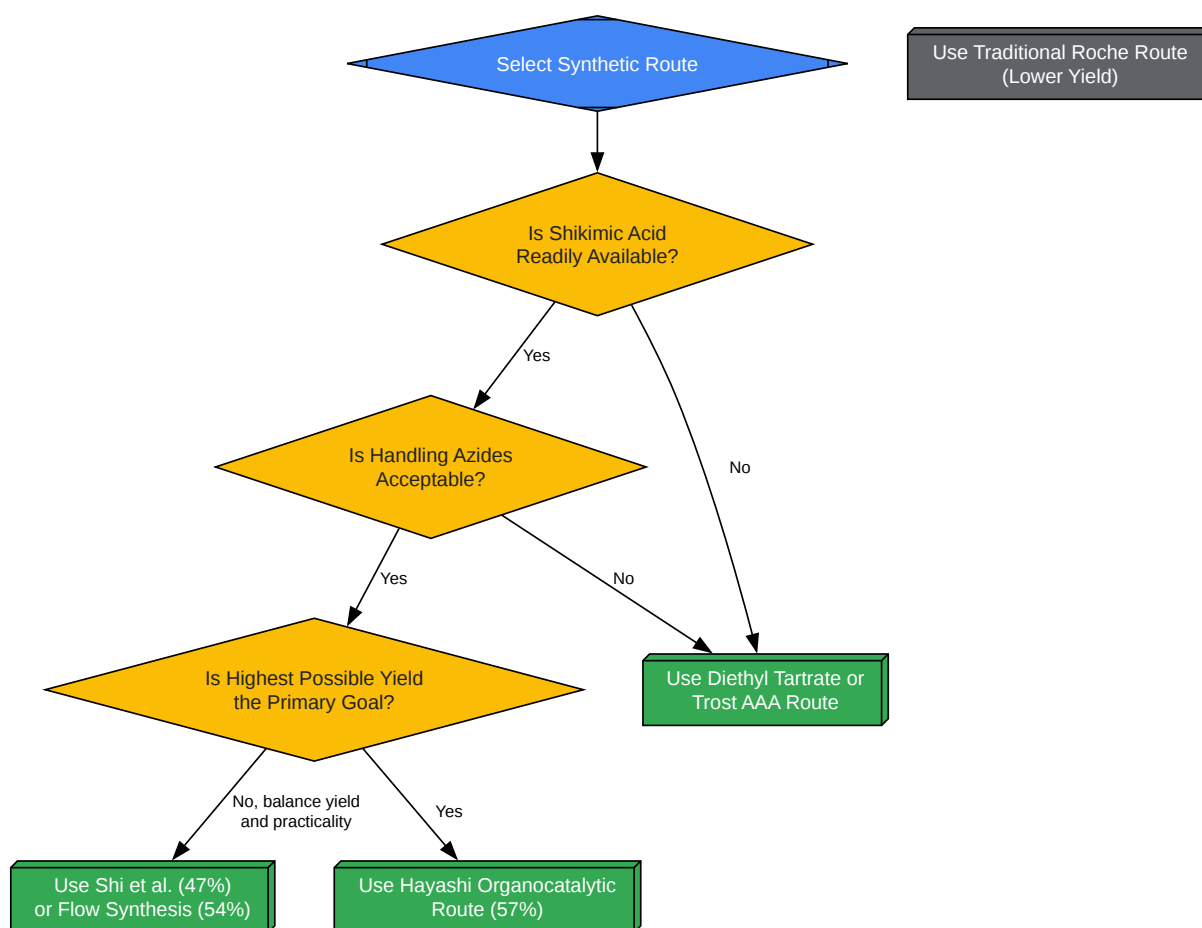
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Caption: Troubleshooting logic for improving Oseltamivir synthesis yield.



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Caption: High-level workflow of an Oseltamivir synthesis from shikimic acid.



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Caption: Decision tree for selecting an Oseltamivir synthesis strategy.

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